

Commercial suppliers of L-Theanine-d5 for research

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Compound of Interest

Compound Name: *L-Theanine-d5*

Cat. No.: *B1145705*

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An In-Depth Technical Guide to Commercial Suppliers of **L-Theanine-d5** for Research

For researchers, scientists, and professionals in drug development, the use of stable isotope-labeled compounds is crucial for accurate quantification and metabolic studies. **L-Theanine-d5**, the deuterated analog of L-Theanine, serves as an invaluable internal standard and tracer in various research applications, particularly in pharmacokinetic and pharmacodynamic studies of L-Theanine's effects on the central nervous system. This guide provides a comprehensive overview of the commercial suppliers of **L-Theanine-d5**, their product specifications, and general experimental protocols for its use.

Commercial Suppliers and Product Specifications

Several reputable chemical suppliers provide **L-Theanine-d5** for research purposes. The following table summarizes the key specifications from prominent vendors to facilitate comparison and procurement.

Feature	MedChemExpress	Toronto Research Chemicals (TRC)	LGC Standards
Product Name	L-Theanine-d5	L-Theanine-d5 (N-ethyl-d5)	L-Theanine-d5 (N-ethyl-d5)
CAS Number	1217451-85-8	1217451-85-8	1217451-85-8
Molecular Formula	C ₇ H ₉ D ₅ N ₂ O ₃	C ₇ D ₅ H ₉ N ₂ O ₃	C ₇ D ₅ H ₉ N ₂ O ₃
Molecular Weight	179.23	179.228	179.228
Chemical Purity	Not specified	≥98% (Typical)	Minimum 98% [1]
Isotopic Purity	Not specified	Not specified	99 atom % D [1]
Available Quantities	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	5 mg	5 mg, 10 mg [1] [2]
Format	Solid	Solid	Neat
Storage	Powder: -20°C (3 years), 4°C (2 years). In solvent: -80°C (6 months), -20°C (1 month)	Not specified	Not specified
Intended Use	Research, tracer, internal standard for NMR, GC-MS, or LC-MS [3]	Research	Certified reference material

Experimental Protocols: Quantitative Analysis Using L-Theanine-d5 as an Internal Standard

The primary application of **L-Theanine-d5** in research is as an internal standard for the accurate quantification of L-Theanine in biological matrices. The following outlines a general workflow for a liquid chromatography-tandem mass spectrometry (LC-MS/MS) based assay.

Preparation of Solutions

- **L-Theanine Stock Solution:** Prepare a stock solution of unlabeled L-Theanine at a certified concentration in a suitable solvent (e.g., ultrapure water or methanol).
- **L-Theanine-d5 Internal Standard (IS) Stock Solution:** Prepare a stock solution of **L-Theanine-d5** at a known concentration.
- **Calibration Standards:** Create a series of calibration standards by serially diluting the L-Theanine stock solution and spiking a constant, known concentration of the **L-Theanine-d5** IS into each standard.

Sample Preparation

- **Matrix Spiking:** To a known volume of the biological sample (e.g., plasma, serum, cerebrospinal fluid), add a precise volume of the **L-Theanine-d5** IS working solution.
- **Protein Precipitation:** For plasma or serum samples, precipitate proteins by adding a threefold volume of a cold organic solvent like acetonitrile.
- **Centrifugation and Supernatant Collection:** Vortex the mixture and centrifuge at high speed to pellet the precipitated proteins. Transfer the supernatant to a clean tube.
- **Evaporation and Reconstitution:** Evaporate the supernatant to dryness under a stream of nitrogen. Reconstitute the residue in the mobile phase used for the LC-MS/MS analysis.

LC-MS/MS Analysis

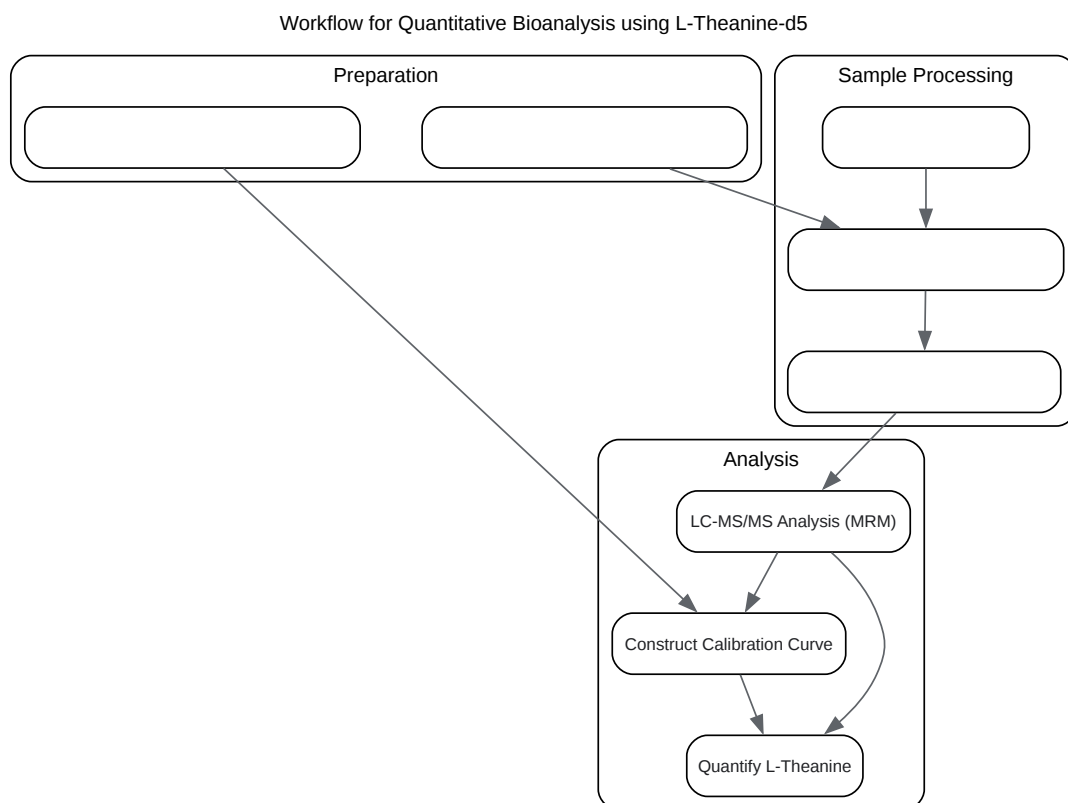
- **Chromatographic Separation:** Inject the reconstituted samples and calibration standards onto a suitable analytical column (e.g., a reverse-phase C18 column). The mobile phase composition and gradient are optimized to achieve good separation of L-Theanine from matrix components.
- **Mass Spectrometric Detection:** The eluent from the LC system is introduced into a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for both L-Theanine and **L-Theanine-d5** are monitored for selective and sensitive detection.

Data Analysis

- **Calibration Curve:** Construct a calibration curve by plotting the ratio of the peak area of L-Theanine to the peak area of **L-Theanine-d5** against the concentration of L-Theanine for the calibration standards.
- **Quantification:** Determine the concentration of L-Theanine in the biological samples by interpolating the peak area ratios of the samples onto the calibration curve. The use of the deuterated internal standard corrects for variability in sample processing and instrument response.

Visualizations

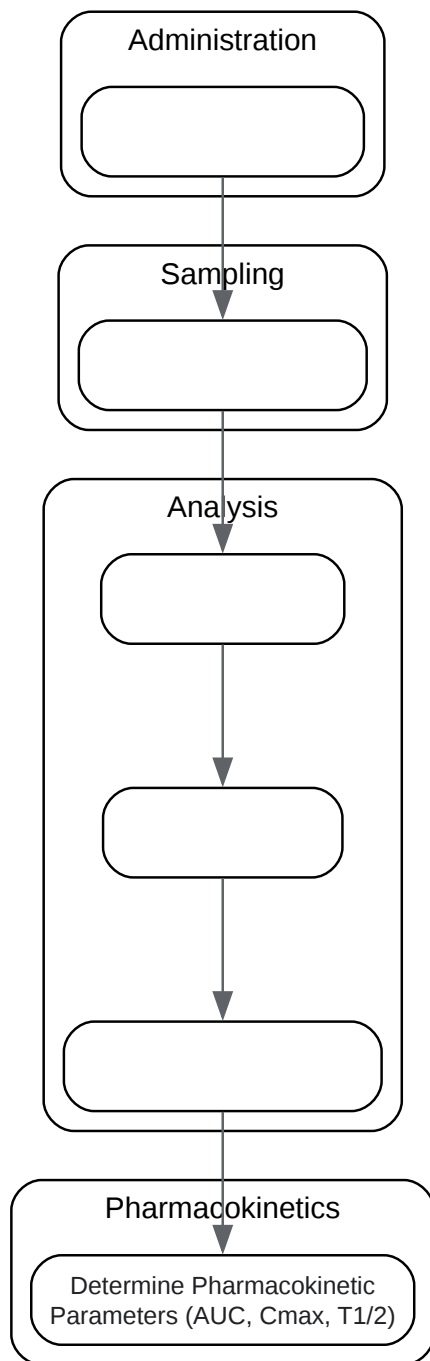
The following diagrams illustrate key workflows and concepts relevant to the use of **L-Theanine-d5** in a research setting.



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Workflow for bioanalysis with **L-Theanine-d5**.

Hypothetical Pharmacokinetic Study Workflow

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References

- 1. L-Theanine-d5 (N-ethyl-d5) | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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